

# Essential Procedures for the Safe Disposal of CC-90003

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CC-90003 based on general laboratory safety principles and hazardous waste management regulations. A specific Safety Data Sheet (SDS) for CC-90003 containing explicit disposal instructions was not available in the public domain. Therefore, researchers, scientists, and drug development professionals must treat CC-90003 as a hazardous waste and consult with their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations to ensure full compliance and safety.

**CC-90003** is an irreversible and selective inhibitor of ERK 1/2 with potential antineoplastic activity.[1] Due to its biological activity and observed toxicities in preclinical and clinical studies, including neurotoxicity, proper handling and disposal are critical to protect personnel and the environment.[2][3]

### **CC-90003 Chemical and Safety Profile**

The following table summarizes key quantitative data for **CC-90003**. This information is crucial for a proper hazard assessment prior to handling and disposal.



Property	Data
Chemical Name	N-(2-((2-((2-methoxy-5-methylpyridin-4-yl)amino)-5-(trifluoromethyl)pyrimidin-4-yl)amino)-5-methylphenyl)acrylamide
Molecular Formula	C22H21F3N6O2
Molecular Weight	458.45 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO, insoluble in water
Storage Temperature	-20°C for long-term storage
Known Hazards	Potential for neurotoxicity and other adverse effects observed in clinical trials.[2][3]

### **Experimental Protocols Referenced**

This guidance is based on standard hazardous waste management protocols as outlined by regulatory bodies like the Environmental Protection Agency (EPA) and best practices from various academic research institutions.[4][5][6][7][8] The core principle is that all laboratory chemical waste should be managed as hazardous unless it is definitively known to be non-hazardous.[9]

## **Step-by-Step Disposal Procedures**

The following procedures provide a direct, step-by-step guide for managing waste streams containing **CC-90003**.

# Personal Protective Equipment (PPE) and Safety Precautions

- Always handle **CC-90003** and its waste within a certified chemical fume hood.
- Wear appropriate PPE:
  - Chemical-resistant gloves (nitrile or neoprene).



- Safety goggles or a face shield.
- A fully buttoned laboratory coat.
- Avoid generating dust from the solid form of CC-90003.
- Ensure a chemical spill kit is readily accessible.

## **Waste Classification and Segregation**

- Classify as Hazardous: In the absence of a specific SDS, CC-90003 waste must be classified as hazardous chemical waste.[8][10]
- Segregate Waste Streams: Do not mix CC-90003 waste with other waste types. Maintain separate, clearly labeled waste containers for:
  - Solid Waste: Unused or expired solid CC-90003, contaminated lab consumables (e.g., weigh boats, pipette tips, gloves).
  - Liquid Waste (Non-Aqueous): Solutions of CC-90003 in organic solvents like DMSO.
  - Sharps Waste: Chemically contaminated needles and syringes.
  - Aqueous Waste: While CC-90003 is insoluble in water, any aqueous solutions from experimental workups that may contain trace amounts must also be treated as hazardous waste. Do not dispose of down the drain.[5][11]

## **Waste Accumulation and Labeling**

- Select Appropriate Containers:
  - Use leak-proof, chemically compatible containers with secure screw-top caps. Plastic containers are often preferred to glass to minimize breakage risk.[4][6]
  - For sharps, use a designated, puncture-proof sharps container labeled "Chemical Contaminated Sharps – DO NOT AUTOCLAVE".[6]
- Label Containers Immediately:



- Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[8]
- The label must include:
  - The full chemical name: "CC-90003" and any solvents present (e.g., "CC-90003 in DMSO"). Avoid abbreviations or chemical formulas.[4]
  - The approximate concentration and volume.
  - The date of waste generation (start date).
  - The name of the Principal Investigator and the laboratory location.
  - Relevant hazard pictograms (e.g., Health Hazard, Irritant).
- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[8]

## Disposal of Contaminated Materials and Empty Containers

- Contaminated Labware: Disposable labware (pipette tips, tubes, gloves) contaminated with CC-90003 should be collected in a designated, lined container labeled as hazardous solid waste.[8] Contaminated glassware should be decontaminated if possible or disposed of as hazardous waste.
- Empty Containers: The original containers of CC-90003 must be managed carefully.
  - Containers that held acutely toxic chemicals (P-listed) must not be rinsed and should be disposed of as hazardous waste.[6] While CC-90003 is not explicitly P-listed, its toxicity profile warrants caution. Consult your EHS office for guidance.
  - For other containers, the standard procedure is to triple-rinse with a suitable solvent (one
    in which CC-90003 is soluble, like DMSO, followed by another solvent like ethanol).[7][8]
  - The rinsate from this process is considered hazardous waste and must be collected in the appropriate liquid waste container.[8]



 After triple-rinsing and air-drying in a fume hood, deface the original label completely before disposing of the container as regular laboratory glass or plastic waste.

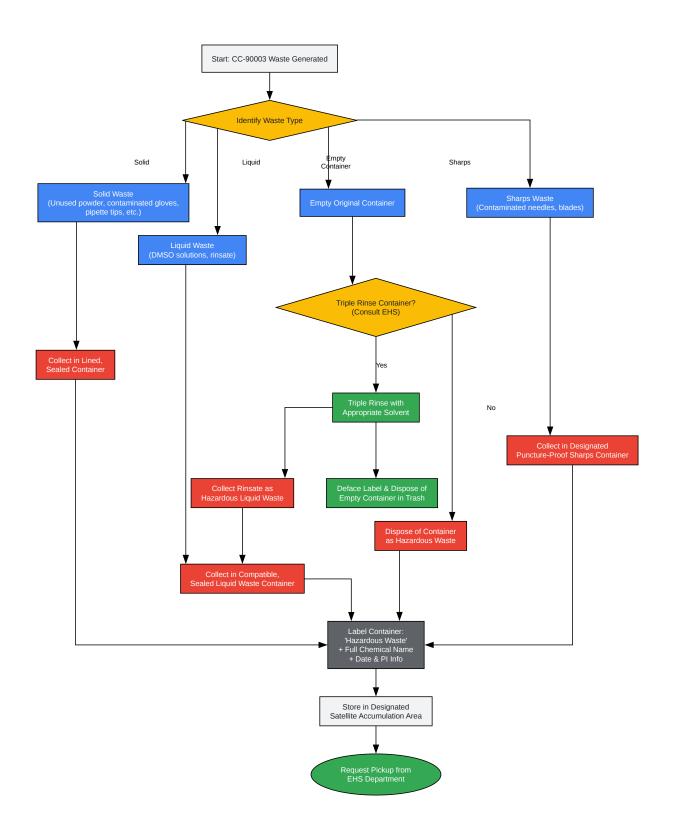
## **Requesting Waste Pickup**

- Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area within your laboratory.
- Follow your institution's specific procedures to request a hazardous waste pickup from the EHS department. Do not allow waste to accumulate for more than 12 months.[6]

## **Mandatory Visualization: Disposal Workflow**

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **CC-90003** and associated materials.





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Caption: Decision workflow for the safe disposal of **CC-90003** waste streams.

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